

chemical properties and structure of emamectin benzoate

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Compound of Interest

Compound Name: *Emamectin*

Cat. No.: *B195283*

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An In-depth Technical Guide on the Chemical Properties and Structure of **Emamectin Benzoate**

Introduction

Emamectin benzoate is a semi-synthetic, second-generation avermectin insecticide developed for the control of a wide range of lepidopteran pests.[1][2] It is derived from abamectin, a natural fermentation product of the soil bacterium *Streptomyces avermitilis*. [3][4][5] **Emamectin benzoate** is valued in agriculture for its high efficacy, low application rates, and selectivity, which minimizes its impact on non-target organisms.[6][7] This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, mechanism of action, and analytical methodologies.

Chemical Structure and Identity

Emamectin benzoate is the benzoate salt of **emamectin**. [8] The active ingredient is a mixture of two homologous compounds, **emamectin B1a benzoate** ($\geq 90\%$) and **emamectin B1b benzoate** ($\leq 10\%$). [8] These two components differ by a single methylene group at the C26 side chain (a sec-butyl group for B1a and an isopropyl group for B1b). [4][8]

- Common Name: **Emamectin benzoate**[8]
- Trade Names: Proclaim, Affirm, Denim, Tree-äge[2][5]

- Chemical Name: (4''R)-4''-deoxy-4''-(methylamino)avermectin B1 benzoate[8][9]
- CAS Registry Numbers:
 - **Emamectin** benzoate (mixture): 155569-91-8[2][8][9]
 - **Emamectin** B1a benzoate: 138511-97-4[8][9]
 - **Emamectin** B1b benzoate: 138511-98-5[8][9]

The structural formula is presented below:

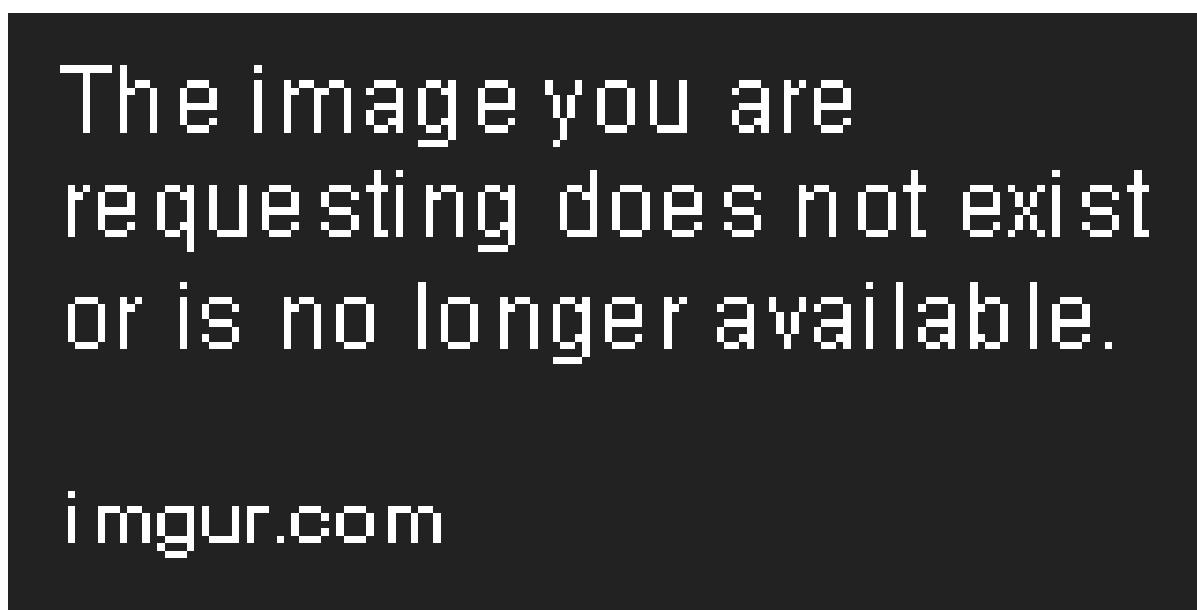


Figure 1: Structural formula of **Emamectin** Benzoate, where $R = -CH_2CH_3$ for the B1a component and $R = -CH_3$ for the B1b component.[8]

Physicochemical Properties

The technical grade active ingredient is a white to light yellow crystalline powder.[1][7] It exists in anhydrous and various hydrated forms.[7][8] Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Emamectin** Benzoate

Property	Value	References
Appearance	White to off-white crystalline solid/powder	[5][7][8]
Molecular Formula	B1a: C ₅₆ H ₈₁ NO ₁₅ B1b: C ₅₅ H ₇₉ NO ₁₅	[8][9]
Molecular Weight	B1a: 1008.3 g/mol B1b: 994.2 g/mol	[2][8][9]
Melting Point	141 - 146 °C	[9]
Vapor Pressure	4 x 10 ⁻⁶ Pa (0.004 mPa) at 21 °C	[9]
Water Solubility	24 mg/L at 25 °C (pH 7)	[9]
Solubility in Organic Solvents	Soluble in acetone and methanol; hardly soluble in hexane.	[9]
Stability (Hydrolysis)	Stable at pH 5, 6, 7, and 8 (25 °C).	[1][9]

| Stability (Photolysis) | Rapidly degrades in the presence of light. |[1][9] |

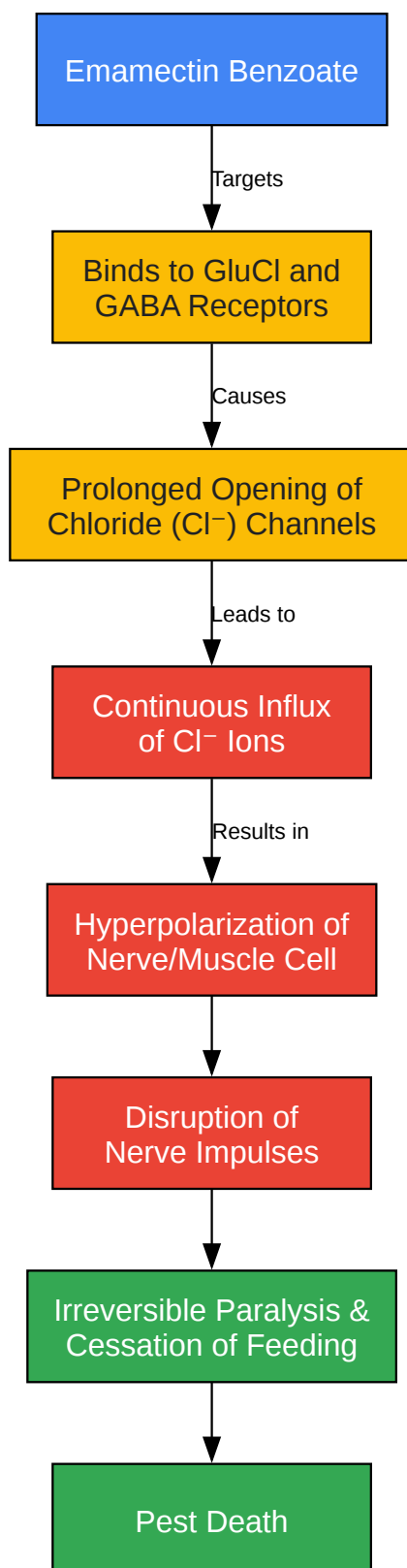
Mechanism of Action

Emamectin benzoate exerts its insecticidal effect by disrupting the nervous system of target pests.[6][10][11] Its primary mode of action is the potentiation of chloride ion channel activity in nerve and muscle cells.

- **Target Site Binding:** **Emamectin** benzoate binds to glutamate-gated chloride channels (GluCl_s) and gamma-aminobutyric acid (GABA) receptors in the insect's nervous system.[3][10][11][12]
- **Chloride Channel Activation:** This binding causes a prolonged opening of the chloride channels, leading to an irreversible and excessive influx of chloride ions (Cl⁻) into the nerve cells.[10][12]

- Hyperpolarization and Paralysis: The influx of negative ions causes hyperpolarization of the neuron, which disrupts nerve signal transmission and inhibits muscle contraction.[10][12]
- Lethality: The continuous disruption of the nervous system leads to irreversible paralysis and cessation of feeding, ultimately resulting in the insect's death.[2][11]

The molecule has translaminar activity, meaning it penetrates the leaf tissue and forms a reservoir, providing residual activity against pests that ingest the plant material.[2][6][12]



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Caption: Signaling pathway for **Emamectin** Benzoate's mechanism of action.

Experimental Protocols

The quantification and identification of **emamectin** benzoate in technical materials, formulations, and environmental samples are primarily performed using chromatographic techniques.

Identity Test: Infrared Spectroscopy

This method confirms the identity of **emamectin** benzoate by comparing its infrared spectrum to that of a known reference standard.

- Principle: The infrared absorption spectrum of a compound is unique and serves as a fingerprint for its identification.
- Methodology:
 - Prepare potassium bromide (KBr) discs for both the technical sample and the **emamectin** benzoate reference substance.
 - Scan the discs from 4000 cm^{-1} to 400 cm^{-1} .
 - The spectrum obtained from the sample should not differ significantly from the spectrum of the reference substance.[\[9\]](#)

Purity and Content Analysis: HPLC-UV

High-Performance Liquid Chromatography (HPLC) with UV detection is the standard method for determining the **emamectin** benzoate content in technical products and formulations.

- Principle: **Emamectin** benzoate is separated from impurities on a reversed-phase column and quantified by an ultraviolet (UV) detector using an external standard for calibration.[\[9\]](#)
[\[13\]](#)
- Methodology:
 - Chromatographic Conditions:
 - Instrument: HPLC with a UV detector.[\[9\]](#)[\[13\]](#)

- Column: C18 reversed-phase column.[9][14]
- Mobile Phase: A mixture of acetonitrile and water is commonly used.[13]
- Detection: UV at 245 nm.[9][14]
- Injection Volume: 5-20 μ L.[9][13]
- Reagents:
 - **Emamectin** benzoate reference standard of known purity.
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Water (HPLC grade or triple distilled).[9][13]
- Preparation of Calibration Solutions:
 - Accurately weigh about 50 mg of the **emamectin** benzoate standard into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with methanol.
 - Filter a portion of the solution through a 0.45 μ m filter prior to injection.[9]
- Preparation of Sample Solution:
 - Accurately weigh a quantity of the sample expected to contain about 50 mg of **emamectin** benzoate into a 100 mL volumetric flask.
 - Add methanol and sonicate to dissolve. Dilute to volume with methanol.
 - Filter a portion of the solution through a 0.45 μ m filter prior to injection.[9]
- Determination:
 - Inject the calibration and sample solutions into the HPLC system.

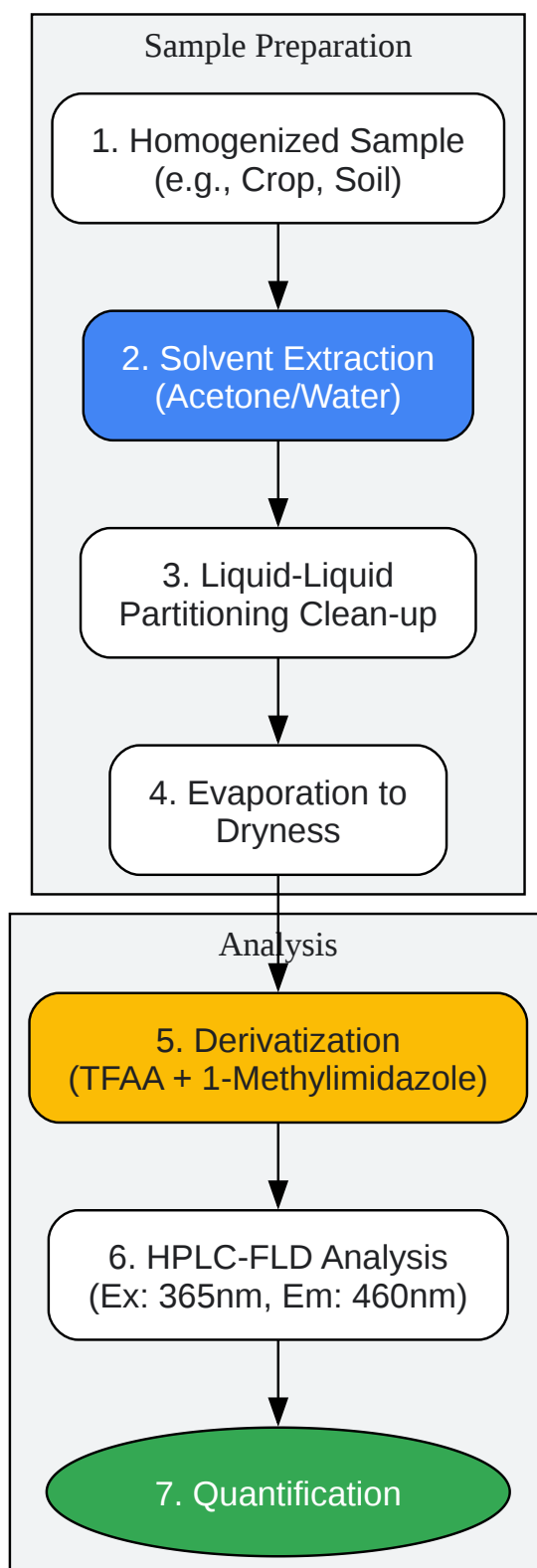
- Calculate the content of **emamectin** benzoate in the sample by comparing the peak area with that of the standard.[9]

Trace Residue Analysis: HPLC-FLD

For analyzing trace residues in complex matrices like crops or water, a more sensitive method involving derivatization and fluorescence detection is employed.

- Principle: **Emamectin** is extracted from the sample, cleaned up, and then converted into a fluorescent derivative. This derivative is then separated and quantified using HPLC with a fluorescence detector (FLD), which provides high sensitivity and selectivity.[15][16]
- Methodology:
 - Extraction: Extract a homogenized sample (e.g., 10 g) with a solvent like acetone or an acetone/water mixture. Filter the extract.[16][17]
 - Clean-up (Liquid-Liquid Partitioning):
 - Concentrate the initial extract.
 - Add a salt solution (e.g., 20% NaCl) and partition the analytes into an organic solvent like ethyl acetate.
 - Separate the organic layer and partition again with a non-polar solvent (e.g., n-hexane) and a polar solvent (e.g., acetonitrile) to remove lipids and other interferences.
 - Evaporate the final solvent to dryness.[17]
 - Derivatization:
 - Re-dissolve the residue in acetonitrile.
 - Add 1-methylimidazole, followed by trifluoroacetic anhydride, to form a fluorescent derivative.[15][16]
 - HPLC-FLD Analysis:

- Inject the derivatized sample into an HPLC system equipped with a fluorescence detector.
- Typical Conditions: Excitation at 365 nm and emission at 460 nm.[16]
- Quantify against a derivatized standard.



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Caption: Experimental workflow for trace residue analysis of **Emamectin Benzoate**.

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References

- 1. Emamectin benzoate | 137512-74-4 [chemicalbook.com]
- 2. Emamectin Benzoate | C₅₆H₈₁NO₁₅ | CID 11650986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pomais.com [pomais.com]
- 4. Emamectin benzoate (Ref: MK 244) [sitem.herts.ac.uk]
- 5. Emamectin benzoate (Ref: MK 244) [sitem.herts.ac.uk]
- 6. How Does Emamectin Benzoate Insecticide Work to Control Pests? [agrogreat.com]
- 7. Emamectin benzoate | 155569-91-8 [chemicalbook.com]
- 8. fao.org [fao.org]
- 9. cipac.org [cipac.org]
- 10. Emamectin Benzoate Mode of Action [allpesticides.com]
- 11. Understanding the Mechanism of Action of Emamectin Benzoate 5% as an Insecticide [agrogreat.com]
- 12. Emamectin benzoate: new insecticide against *Helicoverpa armigera* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. ppqs.gov.in [ppqs.gov.in]
- 14. cipac.org [cipac.org]
- 15. researchgate.net [researchgate.net]
- 16. scispace.com [scispace.com]
- 17. mhlw.go.jp [mhlw.go.jp]
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